

# Application Notes and Protocols: Ultramarine Blue in Cosmetic Formulations

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## Compound of Interest

Compound Name: Ultramarine Blue

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## Introduction

**Ultramarine blue** (CI 77007) is an inorganic pigment with a rich history, valued for its vibrant, deep blue hue.<sup>[1]</sup> Originally derived from the semi-precious stone lapis lazuli, it is now primarily produced synthetically, ensuring high purity and safety for cosmetic applications.<sup>[1]</sup> Its unique color and excellent stability make it a versatile ingredient in a wide range of cosmetic products. These application notes provide detailed information on the properties, applications, and formulation protocols for incorporating **ultramarine blue** into cosmetic formulations.

## Physicochemical Properties

**Ultramarine blue**'s performance in a cosmetic formulation is dictated by its physical and chemical properties. The following tables summarize key quantitative data for cosmetic-grade **ultramarine blue**.

Table 1: General Physicochemical Properties

Property	Value	Source(s)
INCI Name	CI 77007 (Ultramarines)	[2][3][4]
Chemical Formula	$\text{Na}_7\text{Al}_6\text{Si}_6\text{O}_{24}\text{S}_3$	[5]
Appearance	Fine blue powder	[2][3][4]
Particle Size (typical)	1–15 $\mu\text{m}$	[3]
pH (in aqueous solution)	6.0 - 9.0	[6]
Solubility	Insoluble in water and organic solvents	[4][6]

Table 2: Stability Profile

Stability Parameter	Description	Source(s)
Lightfastness	Excellent; resistant to fading upon light exposure.	[1][3]
Heat Stability	Stable at temperatures up to 350-400°C. At temperatures above 400°C in the presence of air, it can decompose and release sulfur dioxide.	[7][8]
Chemical Stability	Stable under normal ambient temperatures and in alkaline conditions. Decomposes in the presence of strong acids, liberating hydrogen sulfide gas.	[7][9]

Table 3: Regulatory Limits for Heavy Metals in Cosmetics (as impurities)

Heavy Metal	US FDA (in color additives)	European Union (Germany)
Arsenic (As)	≤ 3 ppm	≤ 0.5 ppm
Lead (Pb)	≤ 20 ppm	≤ 2 ppm
Mercury (Hg)	≤ 1 ppm	≤ 0.1 ppm
Antimony (Sb)	-	≤ 0.5 ppm
Cadmium (Cd)	-	≤ 0.1 ppm
Nickel (Ni)	-	≤ 10 ppm
Sources:[10][11][12][13]		

## Applications in Cosmetic Formulations

**Ultramarine blue** is utilized in a variety of cosmetic products for both its color and its optical effects.

- **Color Cosmetics:** It is a popular choice for creating vibrant blue and violet shades in eyeshadows, eyeliners, and mascaras.[1] It can also be blended with other pigments to create a wide range of hues.
- **Color Correction:** Due to its blue hue, it is effective at neutralizing yellow and sallow tones in the skin. It is often incorporated into primers and foundations to achieve a more balanced and neutral complexion.[1]
- **Foundations:** In foundations, especially for deeper skin tones, **ultramarine blue** can be used as a substitute for black iron oxide to create darker shades without imparting a gray or ashy cast.[1]
- **Optical Effects:** Research has shown that **ultramarine blue** can enhance the reflectance of red light, which can help to make the skin appear smoother and more even-toned. This contributes to a more natural and refined finish in base makeup products.[1]

## Experimental Protocols

The following protocols provide detailed methodologies for incorporating **ultramarine blue** into different cosmetic formulations.

## Protocol 1: Formulation of a Pressed Powder Eyeshadow

This protocol outlines the steps for creating a pressed powder eyeshadow featuring **ultramarine blue**.

### 1. Materials and Equipment:

- Pigments: **Ultramarine Blue** (CI 77007), Titanium Dioxide (for lighter shades, optional), Iron Oxides (for shade variation, optional), Mica (for shimmer, optional).
- Fillers/Binders: Talc, Mica, Sericite, Magnesium Stearate, Zinc Stearate.
- Liquid Binder: Isopropyl Myristate, Dimethicone, or a proprietary pressing medium.
- Equipment: Laboratory scale (accurate to 0.01g), powder blender (e.g., ribbon blender for larger scale, mortar and pestle for lab scale), sieve, press (manual or hydraulic), 26mm eyeshadow pans.

### 2. Procedure:

- Premixing Dry Ingredients:
  - Accurately weigh all dry ingredients (pigments, fillers, and dry binders).
  - Combine the dry ingredients in the powder blender.
  - Blend until a homogenous color is achieved. For laboratory-scale batches, triturate the powders in a mortar and pestle.
  - Pass the blended powder through a sieve to break up any agglomerates.
- Addition of Liquid Binder:

- Slowly add the liquid binder to the powder mixture while blending. In a large-scale blender, this is typically done via a spray nozzle to ensure even distribution.<sup>[14][15]</sup> For lab-scale, add dropwise and mix thoroughly with a spatula or in the mortar and pestle.
- The final consistency should be similar to damp sand, able to form clumps when pressed.
- Pressing:
  - Place an empty eyeshadow pan on the base of the press.
  - Fill the pan with the powder mixture.
  - Place a pressing tile or ribbon over the powder.
  - Apply pressure according to the press specifications. The amount of pressure will need to be optimized based on the formulation to achieve a hard, yet usable, cake.
  - Release the pressure and carefully remove the pressed eyeshadow.

### 3. Quality Control:

- Pay-off Test: Swipe the pressed powder with a finger or applicator to assess color transfer and texture.
- Drop Test: Drop the pressed powder from a standardized height to evaluate its durability and resistance to breakage.
- Color Matching: Compare the color of the final product to a standard using a spectrophotometer or visual assessment under controlled lighting.

## Protocol 2: Formulation of an Oil-in-Water (O/W) Color-Correcting Emulsion

This protocol describes the preparation of a color-correcting primer incorporating **ultramarine blue**.

### 1. Materials and Equipment:

- Water Phase: Deionized Water, Glycerin (humectant), Xanthan Gum (thickener), Preservative.
- Oil Phase: Emulsifying Wax, Cetyl Alcohol, Dimethicone, Cyclopentasiloxane, Isopropyl Myristate.
- Pigment Dispersion: **Ultramarine Blue** (CI 77007), dispersing agent (e.g., lecithin or a synthetic polymer), a portion of the oil phase.
- Equipment: Two beakers, water bath or hot plate with magnetic stirrer, homogenizer (e.g., rotor-stator homogenizer), pH meter, viscometer.

## 2. Procedure:

- Pigment Dispersion:
  - In a separate small beaker, combine the **ultramarine blue** pigment with the dispersing agent and a portion of the oil phase.
  - Mix using a high-shear mixer or by passing through a three-roll mill until the pigment is fully de-agglomerated and evenly dispersed. The quality of the dispersion can be checked using a Hegman gauge.[\[16\]](#)
- Preparation of Phases:
  - In one beaker, combine all water phase ingredients except for the preservative. Heat to 75-80°C with gentle stirring until all components are dissolved and uniform.
  - In a separate beaker, combine all oil phase ingredients. Heat to 75-80°C with stirring until the waxes are completely melted.
- Emulsification:
  - Slowly add the heated oil phase to the heated water phase with continuous stirring.
  - Once the addition is complete, homogenize the mixture for 3-5 minutes at high speed.
- Cooling and Final Additions:

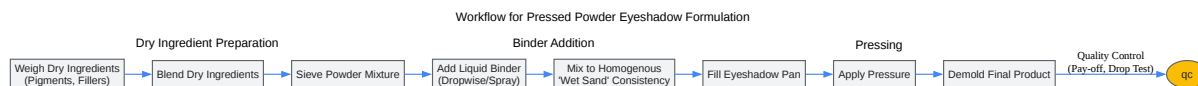
- Begin cooling the emulsion while stirring gently with a sweep or anchor-type agitator.
- When the temperature is below 40°C, add the prepared pigment dispersion and the preservative.
- Continue to stir until the mixture is uniform and has cooled to room temperature.
- Final Adjustments:
  - Check the pH of the final emulsion and adjust if necessary.
  - Measure the viscosity to ensure it meets the desired specifications.

### 3. Stability Testing:

- Accelerated Stability: Store samples at elevated temperatures (e.g., 40°C and 50°C) and in a cycling temperature chamber (e.g., freeze-thaw cycles) for a predetermined period (e.g., 1-3 months).[17][18]
- Evaluation: At regular intervals, evaluate the samples for changes in color, odor, pH, viscosity, and signs of phase separation (creaming or coalescence).[18]
- Light Stability: Expose the product to controlled light sources (e.g., xenon arc lamp) to assess the lightfastness of the color.[19]

## Visualization of Experimental Workflows

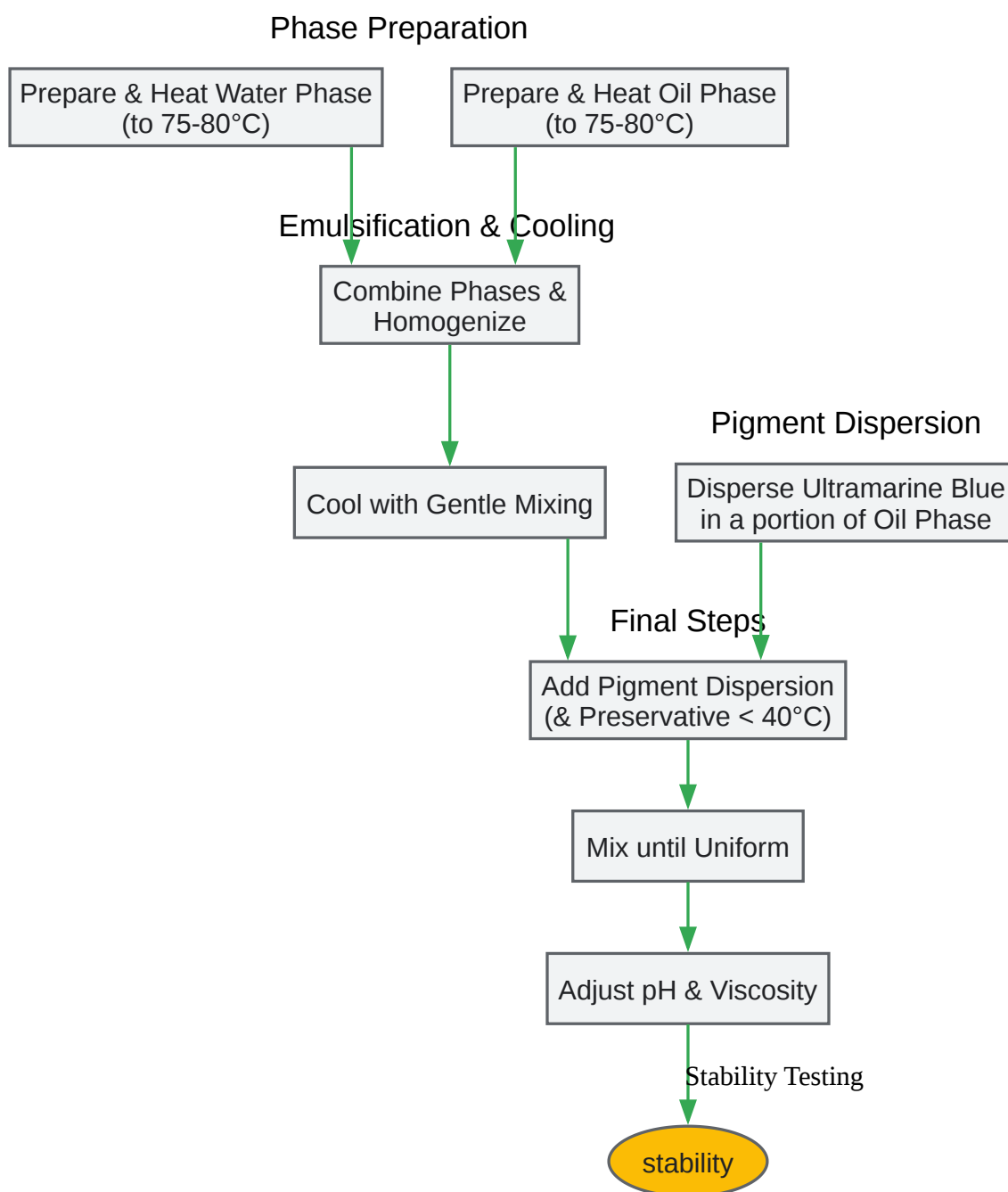
The following diagrams illustrate the key stages in the formulation processes described above.



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Caption: Workflow for Pressed Powder Eyeshadow Formulation.

### Workflow for O/W Color-Correcting Emulsion



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Caption: Workflow for O/W Color-Correcting Emulsion.

## Safety and Regulatory Considerations

- General Safety: **Ultramarine blue** is considered non-toxic and safe for use in cosmetics.[7] However, as with any fine powder, inhalation of dust should be avoided during handling.[7]
- Skin Sensitization: **Ultramarine blue** is not expected to be a skin irritant or sensitizer.[7] For novel formulations, it is recommended to conduct appropriate safety assessments, such as in vitro skin sensitization assays (e.g., DPRA, KeratinoSens™, h-CLAT), to confirm the safety of the final product.[20]
- Regulatory Status:
  - USA: The FDA lists ultramarines as color additives exempt from certification and they may be safely used for coloring externally applied cosmetics, including products for the eye area.[11] However, their use in lip products is not permitted.[11]
  - EU: Ultramarines are listed as CI 77007 in Annex IV of the EU Cosmetics Regulation and are permitted in all cosmetic products without restriction.[10]
  - Heavy Metals: Cosmetic-grade **ultramarine blue** must comply with strict limits for heavy metal impurities as stipulated by regulatory bodies in the region of sale.[10][11][12]

## Conclusion

**Ultramarine blue** is a valuable and versatile pigment in the cosmetic formulator's palette. Its excellent stability, vibrant color, and beneficial optical properties make it suitable for a wide array of decorative and complexion-enhancing products. By following detailed formulation and testing protocols, researchers and scientists can effectively harness the unique attributes of **ultramarine blue** to develop innovative and high-performing cosmetic products.

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